

Personal protective equipment for handling BI-113823

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Compound of Interest

Compound Name: BI-113823

Cat. No.: B10829614

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Essential Safety and Handling Guide for BI-113823

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **BI-113823**, a selective bradykinin B1 receptor antagonist used in chronic inflammatory pain research.^[1] Given that a specific Safety Data Sheet (SDS) is not publicly available, this document is based on best practices for handling potentially hazardous, bioactive small molecules in a laboratory setting.

Hazard Assessment and General Precautions

BI-113823 is an orally active, selective bradykinin B1 receptor antagonist.^[1] While detailed toxicological properties may not be fully known, it is prudent to treat this compound as potentially hazardous. Assumed hazards include potential harm if swallowed, inhaled, or absorbed through the skin, and it may cause irritation to the skin, eyes, and respiratory tract.^[2] Therefore, a thorough risk assessment should be conducted before any handling, and all personnel must be trained on the appropriate safety procedures.

Personal Protective Equipment (PPE)

The following table outlines the minimum required personal protective equipment for handling **BI-113823**. These recommendations are based on general laboratory safety standards for handling chemical compounds.^{[3][4][5]}

Body Part	Required PPE	Specifications and Best Practices
Hands	Double Nitrile Gloves	Wear two pairs of disposable nitrile gloves. Change gloves immediately if they become contaminated and after each use. Always wash hands thoroughly after removing gloves. [2]
Eyes/Face	Safety Goggles / Face Shield	Chemical splash goggles are mandatory. A face shield should be worn over safety goggles during procedures with a high risk of splashes or aerosol generation. [3] [4]
Body	Laboratory Coat	A fully buttoned lab coat is required to protect skin and clothing from potential splashes. For procedures with a higher risk, a chemical-resistant apron or gown should be worn over the lab coat. [2] [3]
Feet	Closed-Toe Shoes	Protects against spills and dropped objects. [3]
Respiratory	Respirator (as needed)	A respirator (e.g., N95 or higher) may be necessary when working with the solid compound outside of a certified chemical fume hood or in poorly ventilated areas to prevent inhalation of dust. [3] [6]

Experimental Protocols: Step-by-Step Handling and Disposal

Receiving and Storing the Compound

- **Inspection:** Upon receipt, inspect the external packaging for any signs of damage or leaks.
- **Don PPE:** Before opening, put on the minimum required PPE (lab coat, safety glasses, and a single pair of nitrile gloves).
- **Safe Unpacking:** Open the shipping container in a designated safe area, preferably within a chemical fume hood or on a disposable bench liner.
- **Verification:** Confirm that the compound name and any identifying numbers on the vial match the order details.
- **Vial Inspection:** Carefully examine the primary container for any damage.
- **Storage:** Store the compound as recommended by the supplier, typically in a cool, dry, and well-ventilated area away from incompatible materials. Ensure the storage location is clearly labeled and secure to prevent unauthorized access.[\[2\]](#)

Preparation of Solutions

- **Gather Materials:** Assemble all necessary equipment, including the vial of **BI-113823**, appropriate solvent (e.g., DMSO), pipettes, and sterile tubes.
- **Full PPE:** Don the full required PPE, including a lab coat, double nitrile gloves, and chemical splash goggles.
- **Controlled Environment:** All handling of the solid compound and preparation of stock solutions should be performed in a certified chemical fume hood to minimize inhalation risk.
- **Weighing:** If weighing the solid compound, do so on a tared weigh paper or in a suitable container within the fume hood.
- **Dissolving:** Carefully add the solvent to the solid compound. Ensure the container is securely capped before mixing.

Experimental Use

- Always handle solutions of **BI-113823** with the same level of precaution as the solid compound.
- Clearly label all tubes and containers with the compound name, concentration, and date.
- Conduct all experimental procedures involving **BI-113823** in a well-ventilated area, and use a fume hood if there is a risk of aerosol generation.

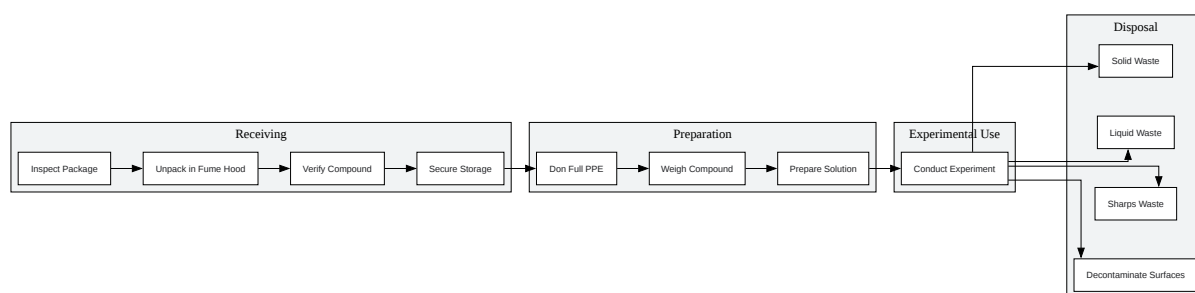
Disposal Plan

Proper disposal of **BI-113823** and associated waste is critical to prevent environmental contamination and ensure safety.

- Solid Waste: All disposable materials that have come into contact with **BI-113823**, such as gloves, pipette tips, and empty vials, should be collected in a designated, clearly labeled hazardous waste container.[\[2\]](#)
- Liquid Waste: Unused solutions containing **BI-113823** should be collected in a designated hazardous chemical waste container. Do not pour chemical waste down the drain.
- Sharps: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container for chemically contaminated sharps.[\[2\]](#)
- Decontamination: All work surfaces and equipment should be thoroughly decontaminated after use. A suitable decontamination solution should be used, followed by a rinse with water.[\[7\]](#)

Workflow for Safe Handling of BI-113823

The following diagram illustrates the standard workflow for the safe handling of **BI-113823** in a laboratory setting, from receipt to disposal.



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Caption: Standard laboratory workflow for handling **BI-113823**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. benchchem.com [benchchem.com]
- 3. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]

- 4. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 5. uah.edu [uah.edu]
- 6. research.arizona.edu [research.arizona.edu]
- 7. bpsbioscience.com [bpsbioscience.com]
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